

Pioneering Research on N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide Analogs Remains Limited

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Compound of Interest

Compound Name: *N*-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide

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A comprehensive review of available scientific literature reveals a notable absence of detailed structure-activity relationship (SAR) studies for a series of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** analogs. While the parent compound and some complex derivatives have been synthesized and are subjects of pharmacological interest, a systematic investigation into how structural modifications of this specific scaffold affect biological activity appears to be an unexplored area of research.

Currently, public domain research and academic databases do not contain comparative quantitative data, such as IC₅₀ or Ki values, for a series of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** analogs. Such data is essential for constructing a meaningful comparison guide that elucidates the relationships between chemical structure and biological function.

Information is available for individual, more complex molecules that share the **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** core. For instance, *N*-(2,2-dimethoxyethyl)-*N*-(2-fluorobenzyl)-4-methylbenzenesulfonamide has been identified as a compound with potential biological activities, including as an inhibitor in pharmacological studies.^[1] Compounds with similar sulfonamide structures have shown promise as anticancer agents by affecting cell cycle regulation and apoptosis, and some are known to interact with enzymes like carbonic anhydrase, which are implicated in tumor growth.^[1] However, these findings are not part of a comparative study on a series of analogs.

The synthesis of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** and its derivatives typically involves the reaction of 4-methylbenzenesulfonyl chloride with the appropriate amine, such as 2,2-dimethoxyethylamine.^[1] While the synthetic routes are established, the subsequent biological evaluation of a systematically modified series of these compounds has not been published.

For a comprehensive SAR guide to be developed, future research would need to focus on the following:

- **Synthesis of a Library of Analogs:** A series of compounds would need to be synthesized, featuring systematic variations at different positions of the **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** scaffold. Modifications could include substitutions on the phenyl ring of the benzenesulfonamide moiety, alterations of the 2,2-dimethoxyethyl group, and substitutions on the sulfonamide nitrogen.
- **Comprehensive Biological Screening:** These analogs would then need to be tested in a panel of relevant biological assays to determine their activity. Depending on the therapeutic target, this could include enzyme inhibition assays (e.g., for carbonic anhydrase), cell-based proliferation or cytotoxicity assays for anticancer activity, or other relevant pharmacological tests.
- **Quantitative Data Analysis:** The results of these assays would provide the quantitative data necessary to establish clear structure-activity relationships, identifying which chemical features enhance or diminish biological activity.

Until such dedicated studies are conducted and published, a detailed comparison guide on the structure-activity relationship of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** analogs cannot be compiled. The scientific community awaits further research in this specific area of medicinal chemistry.

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References

- 1. Buy N-(2,2-dimethoxyethyl)-N-(2-fluorobenzyl)-4-methylbenzenesulfonamide | 1404367-16-3 [smolecule.com]
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